

Application Notes and Protocols for H-D-Ala-OtBu.HCl Peptide Coupling

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Compound of Interest

Compound Name: **H-D-Ala-OtBu.HCl**

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Introduction

Peptide coupling is a fundamental process in the synthesis of peptides and proteins, involving the formation of an amide bond between two amino acid residues.^{[1][2]} One crucial building block in peptide synthesis is **H-D-Ala-OtBu.HCl**, the hydrochloride salt of D-alanine tert-butyl ester.^{[3][4]} The tert-butyl ester serves as a protecting group for the carboxylic acid functionality, while the amine is available for coupling after neutralization.^[5] This document provides a detailed guide for a standard solution-phase peptide coupling reaction involving **H-D-Ala-OtBu.HCl**, offering insights into common coupling reagents, reaction conditions, and expected outcomes. The protocols and data presented are intended to serve as a foundational resource for researchers engaged in peptide synthesis.

Data Presentation: Comparison of Common Coupling Reagents

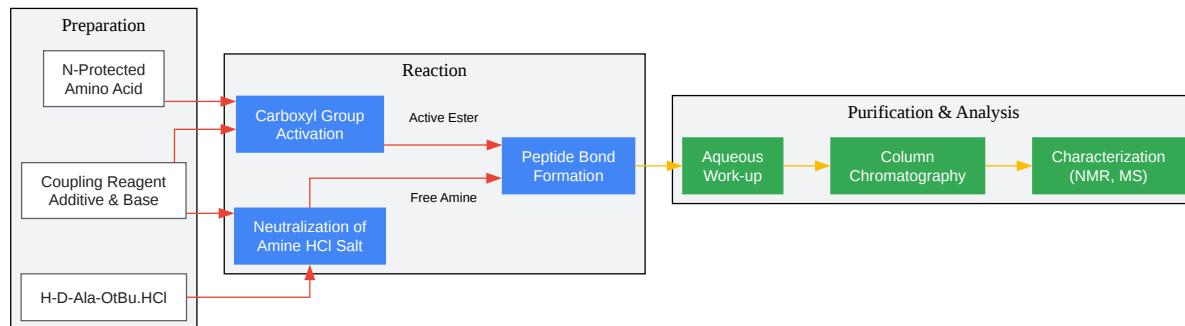
The choice of coupling reagent is critical for achieving high yield and purity while minimizing side reactions like racemization.^{[1][6]} The following table summarizes typical reaction parameters for the coupling of N- α -Fmoc-L-alanine with **H-D-Ala-OtBu.HCl** using various common activating agents. These values are representative and may require optimization for specific applications.

Coupling System	N-Fmoc-L-Ala (Equiv alents)	H-D-Ala-OtBu. HCl (Equiv alents)	Coupling Reagent (Equiv alents)	Additive (Equiv alents)	Base (Equiv alents)	Solvent	Typical Reaction Time (h)	Typical Yield (%)
EDC/HOBt	1.0	1.1	EDC (1.2)	HOEt (1.2)	DIPEA (1.1)	DCM/DMF	12-16	85-95
HBTU	1.0	1.1	HBTU (1.1)	-	DIPEA (2.2)	DMF	2-4	90-98
HATU	1.0	1.1	HATU (1.1)	-	DIPEA (2.2)	DMF	1-3	>95

- EDC: 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride
- HOEt: 1-Hydroxybenzotriazole
- HBTU: O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate
- HATU: 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate
- DIPEA: N,N-Diisopropylethylamine
- DCM: Dichloromethane
- DMF: N,N-Dimethylformamide

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the solution-phase peptide coupling of an N-protected amino acid with **H-D-Ala-OtBu.HCl**.

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